

An In-depth Technical Guide to Diallyldimethylammonium Chloride (DADMAC)

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Compound of Interest

Compound Name: DAD dichloride

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Abstract

Diallyldimethylammonium chloride, commonly known as DADMAC, is a quaternary ammonium salt with the CAS number 7398-69-8.^{[1][2][3][4]} It is a versatile cationic monomer primarily utilized in the synthesis of its homopolymer, poly(diallyldimethylammonium chloride) (PolyDADMAC). This guide provides a comprehensive overview of DADMAC, including its chemical and physical properties, detailed safety information, synthesis protocols, and its primary application in water treatment. While DADMAC is a crucial industrial chemical, this guide also addresses the current state of knowledge regarding its biological and toxicological profile, which is of particular interest to researchers in the life sciences.

Chemical and Physical Properties

DADMAC is typically supplied as a colorless to pale yellow liquid, often in an aqueous solution.^[5] The following table summarizes its key quantitative properties.

Property	Value	Reference
CAS Number	7398-69-8	[1] [2] [3] [4]
Molecular Formula	C ₈ H ₁₆ ClN	[2] [4] [6]
Molecular Weight	161.67 g/mol	[3] [4]
Melting Point	140 - 148 °C	[6]
Boiling Point	Not available	
Density	1.03-1.05 g/cm ³ at 25°C	[4]
Solubility	Miscible in water	[3]
Autoignition Temperature	>200 °C	[3]
Log Kow (Octanol-Water Partition Coefficient)	-2.49 (Estimated)	[3]

Safety Data Sheet Summary

A thorough understanding of the safety profile of DADMAC is crucial for its handling in a research environment. The following table summarizes key toxicological data.

Endpoint	Value	Species	Reference
Acute Oral LD50	3030 mg/kg	Rat	[7][8]
3093 mg/kg (male and female)	Rat	[9]	
4900 mg/kg	Rat	[4]	
Acute Dermal LD0	3247 mg/kg (male and female)	Rat	[9]
Skin Irritation	Non-irritating	Rabbit	[4][8]
Eye Irritation	Non-irritating	Rabbit	[4][8]
Mutagenicity	Negative in Ames test, mouse lymphoma assay, and in vivo mouse micronucleus assay	[8]	
Carcinogenicity	No component is identified as a probable, possible, or confirmed human carcinogen by IARC, NTP, or OSHA.		

Handling and Personal Protective Equipment (PPE):

- Engineering Controls: Use in a well-ventilated area. A system of local and/or general exhaust is recommended.
- Eye Protection: Safety goggles with side-shields are recommended.[4]
- Hand Protection: Wear protective gloves. Nitrile rubber gloves are suitable.[3]
- Skin and Body Protection: Wear appropriate protective clothing.

- Respiratory Protection: Not typically required under normal conditions of use with adequate ventilation.

Experimental Protocols

Synthesis of Diallyldimethylammonium Chloride (DADMAC) Monomer

The synthesis of DADMAC is a two-step process involving the reaction of dimethylamine with allyl chloride.[\[2\]](#)[\[10\]](#)

Methodology:

- Alkylation: Dimethylamine is first alkylated with allyl chloride in an aqueous alkaline medium.[\[2\]](#)[\[11\]](#)
- Quaternization: This is followed by a quaternization step where the resulting tertiary amine reacts with an additional amount of allyl chloride.[\[2\]](#)
- Purification: The monomer solution is then typically neutralized and purified to remove unreacted starting materials and byproducts.[\[11\]](#) For the production of high-purity DADMAC suitable for polymerization, purification of the allyl chloride starting material may also be necessary.[\[12\]](#)

Synthesis of Poly(diallyldimethylammonium chloride) (PolyDADMAC)

PolyDADMAC is synthesized via radical polymerization of the DADMAC monomer.[\[10\]](#)[\[13\]](#)

Methodology:

- Reaction Setup: The DADMAC monomer solution is placed in a reactor. A chelating agent, such as the sodium salt of ethylenediaminetetraacetic acid (EDTA), may be added.[\[12\]](#)
- Inert Atmosphere: The reactor is purged with an inert gas, such as nitrogen, to remove oxygen which can inhibit radical polymerization.[\[12\]](#)[\[13\]](#)

- **Initiation:** The reaction is initiated by the addition of a free radical initiator, such as ammonium persulfate or an organic peroxide.[10][12][13] The reaction is typically carried out at an elevated temperature (e.g., 50-80°C).[14]
- **Polymerization:** The polymerization proceeds via a free-radical chain-growth mechanism. The reaction is exothermic and requires temperature control.[13]
- **Termination and Recovery:** Once the desired molecular weight is achieved, the reaction is terminated. The resulting PolyDADMAC solution can be used directly or the polymer can be isolated.

Signaling Pathways and Mechanisms of Action

Biological Signaling Pathways

Current scientific literature does not extensively describe specific biological signaling pathways that are directly modulated by DADMAC. Toxicological studies have focused on determining acute and chronic toxicity endpoints rather than elucidating specific molecular mechanisms of action within cells. While some quaternary ammonium compounds are known to have biological effects, dedicated research into the specific signaling interactions of DADMAC is limited. One study on diallyl sulfide (DAS), a different organosulfur compound, showed its involvement in multiple signaling pathways related to apoptosis in skin tumors; however, this is not directly applicable to DADMAC.[15] Researchers investigating the biological effects of DADMAC should consider this a novel area of study.

Mechanism of Action in Water Treatment (as PolyDADMAC)

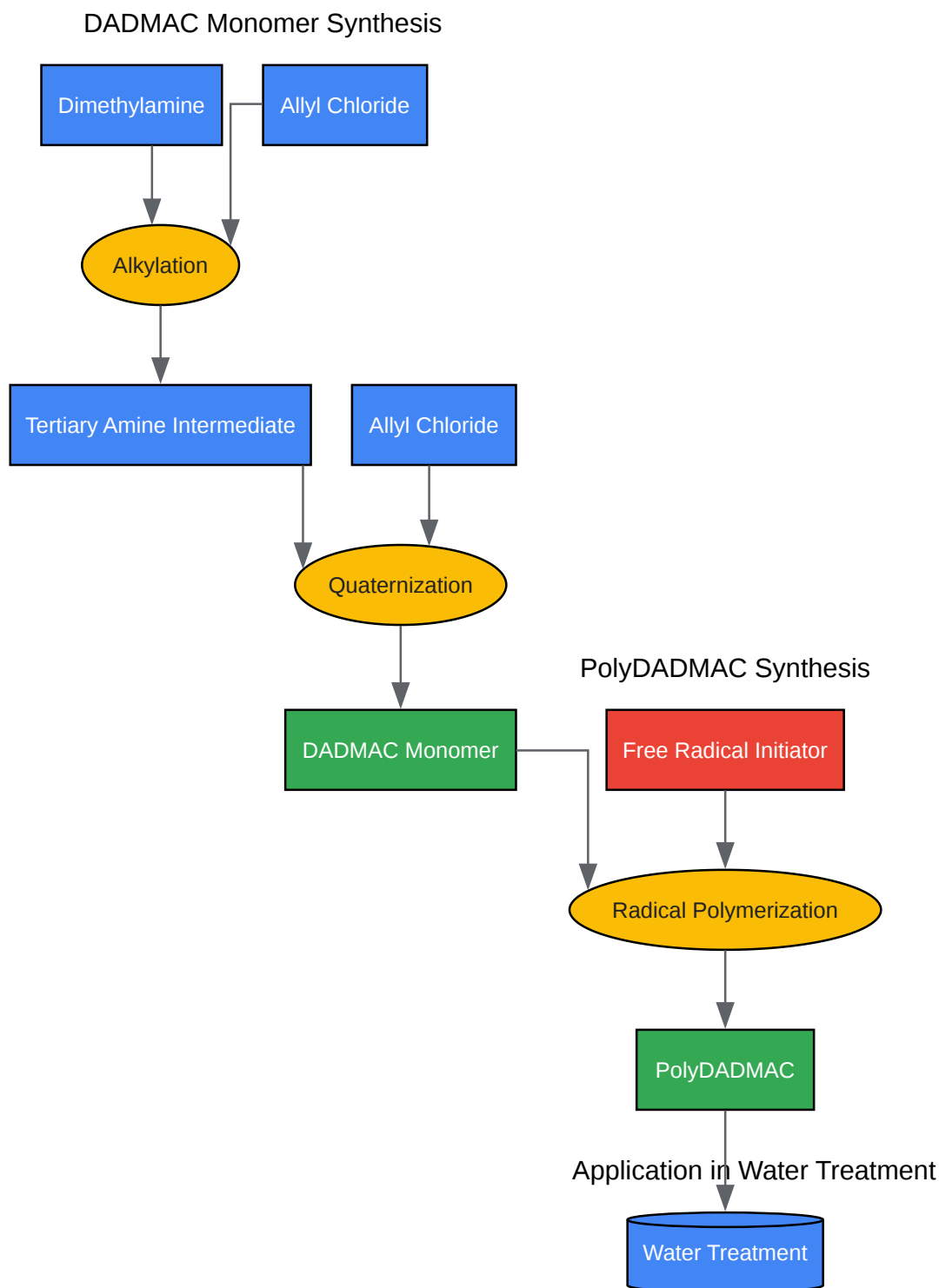
The primary application of DADMAC is as a monomer for PolyDADMAC, a cationic polyelectrolyte used as a flocculant in water treatment.[16] The mechanism of action of PolyDADMAC involves two main steps:

- **Charge Neutralization:** Most suspended particles in water, such as clays, organic matter, and microorganisms, carry a negative surface charge, which leads to electrostatic repulsion and stability in the water column.[1][17] The highly cationic nature of PolyDADMAC allows it to adsorb onto these negatively charged particles, neutralizing their charge.[17][18]

- Bridging and Flocculation: Once the charges are neutralized, the long polymer chains of PolyDADMAC can adsorb to multiple particles, forming "bridges" between them.^{[1][17]} This leads to the formation of larger aggregates known as flocs. These flocs are larger and heavier, facilitating their removal from the water through sedimentation or filtration.^[1]

Visualizations

Logical Workflow of DADMAC Synthesis and Application



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Caption: Workflow of DADMAC synthesis and its subsequent polymerization.

Caption: Flocculation mechanism of PolyDADMAC in water treatment.

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